

# Proper Disposal Procedures: Methyl 4-Hydroxy-2,3-dimethylbenzoate

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## Compound of Interest

Compound Name: *Methyl 4-Hydroxy-2,3-dimethylbenzoate*

CAS No.: 5628-56-8

Cat. No.: B1607767

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CAS Number: 5628-56-8 Formula:  $C_{10}H_{12}O_3$  Molecular Weight: 180.20 g/mol [\[1\]](#)[\[2\]](#)[\[3\]](#)

## Executive Safety & Disposal Summary

**Methyl 4-Hydroxy-2,3-dimethylbenzoate** is a functionalized phenolic ester used primarily in organic synthesis and pharmaceutical research.[\[2\]](#)[\[3\]](#) Proper disposal requires strict adherence to hazardous chemical waste protocols.[\[3\]](#) It must never be flushed down the drain or disposed of in regular trash.[\[3\]](#)

Core Directive: Segregate as Organic Hazardous Waste. Incineration by a licensed facility is the mandatory final disposal method.[\[3\]](#)

## Hazard Identification & Risk Assessment

Before handling waste, you must understand the specific risks associated with this compound.[\[3\]](#) It acts as a chemical irritant and potential acute toxin.[\[3\]](#)

Hazard Class	GHS Category	Hazard Statement	Signal Word
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed	Warning
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	Warning
Serious Eye Damage	Category 2A	H319: Causes serious eye irritation	Warning
STOT - Single Exposure	Category 3	H335: May cause respiratory irritation	Warning

“

*Critical Note: While specific aquatic toxicity data for this exact isomer (CAS 5628-56-8) is limited, structural analogs (methyl parabens) are known to be harmful to aquatic life.[2][3] Treat as an environmental pollutant.[3]*

## Immediate Safety Protocols (PPE)

Standard laboratory PPE is required for all disposal operations.[3]

- Respiratory: N95 mask (minimum) or half-face respirator with organic vapor cartridges if dust/aerosol generation is likely.[2][3]
- Skin: Nitrile gloves (0.11 mm minimum thickness).[3] Double-glove if handling concentrated stock solutions.[2][3]
- Eyes: Chemical splash goggles (ANSI Z87.1 compliant).[3] Safety glasses are insufficient for liquid waste pouring.[3]
- Body: Chemical-resistant lab coat, buttoned to the neck.[2][3]

## Step-by-Step Disposal Procedures

### A. Solid Waste (Pure Substance)

Applicable for: Expired chemicals, surplus solids, or contaminated solid residues.[3]

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) or glass jar with a screw-top lid.[2][3]
- Labeling: Attach a hazardous waste tag immediately.[3]
  - Chemical Name: **Methyl 4-Hydroxy-2,3-dimethylbenzoate**[1][2][3][4][5][6][7]
  - Constituents: 100%
  - Hazard Checkbox: Toxic, Irritant.[3][8]
- Transfer: Transfer the solid carefully to avoid dusting. Wipe the container threads before closing.[3]
- Storage: Store in a Satellite Accumulation Area (SAA) away from oxidizers until pickup.

### B. Liquid Waste (Solutions)

Applicable for: Reaction mixtures, mother liquors, or dissolved samples.[3]

- Segregation: Determine the solvent base.[3]
  - Halogenated Waste: If dissolved in Dichloromethane (DCM), Chloroform, etc.[3]
  - Non-Halogenated Waste: If dissolved in Methanol, Ethanol, Ethyl Acetate, DMSO.[3]
- Collection: Pour into the appropriate carboy (e.g., "Non-Halogenated Organic Waste").
- Concentration Limits: If the concentration of the benzoate is >5%, note this explicitly on the waste tag.
- Incompatibility: Do not mix with strong oxidizing agents (e.g., Nitric Acid, Peroxides) or strong bases (Sodium Hydroxide), as phenolic esters can hydrolyze or react exothermically.[3]

## C. Contaminated Debris

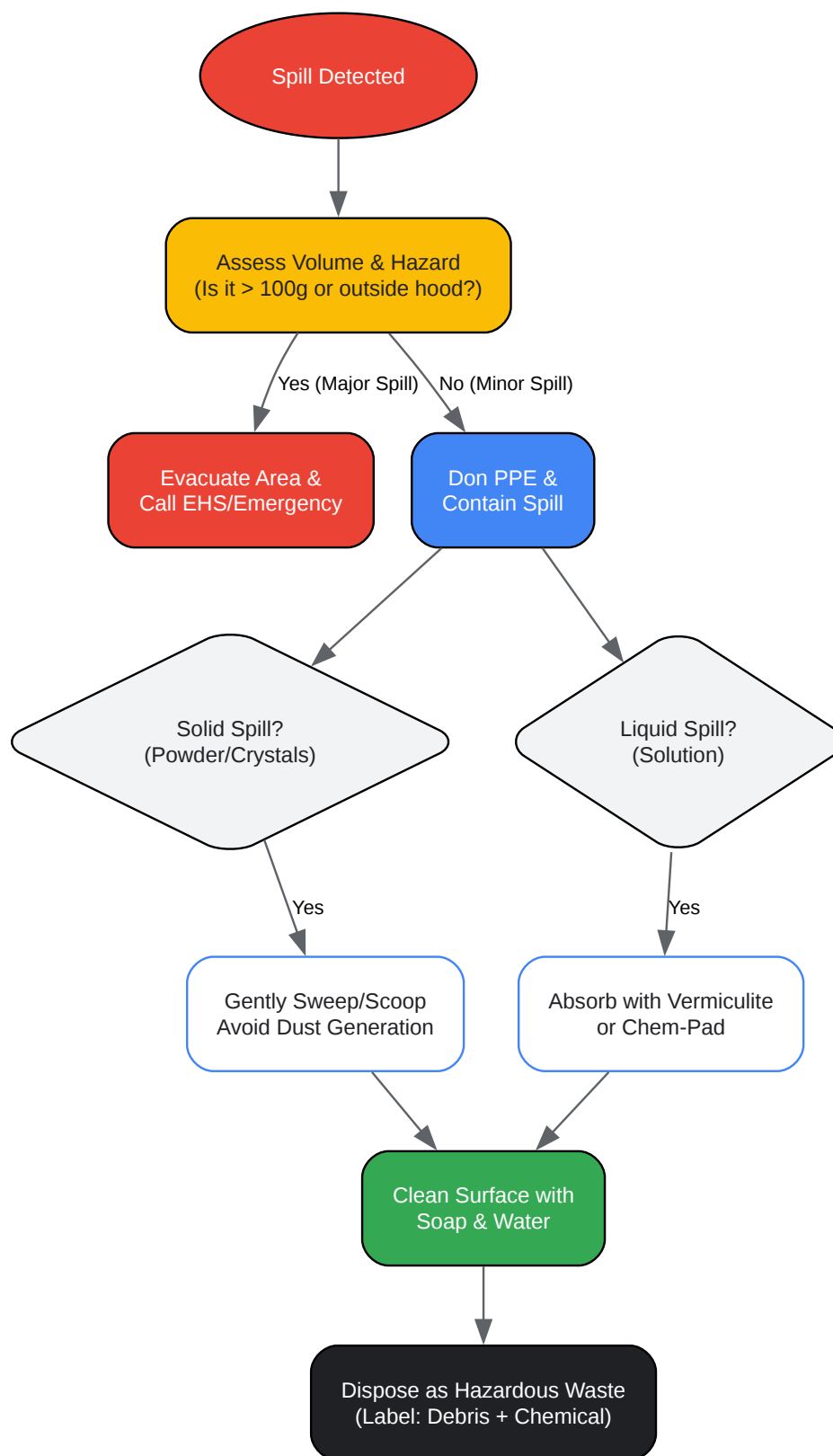
Applicable for: Gloves, weighing boats, paper towels, and pipette tips.[2][3]

- Collection: Place in a clear, heavy-duty plastic bag (minimum 4 mil thickness) or a dedicated solid waste bucket.
- Labeling: Tag as "Solid Debris Contaminated with **Methyl 4-Hydroxy-2,3-dimethylbenzoate**".
- Sharps: Contaminated needles or glass pipettes must go into a rigid red sharps container, not the soft debris bag.

## Spill Response Workflow

In the event of a spill, immediate action prevents exposure and environmental contamination.

[3]

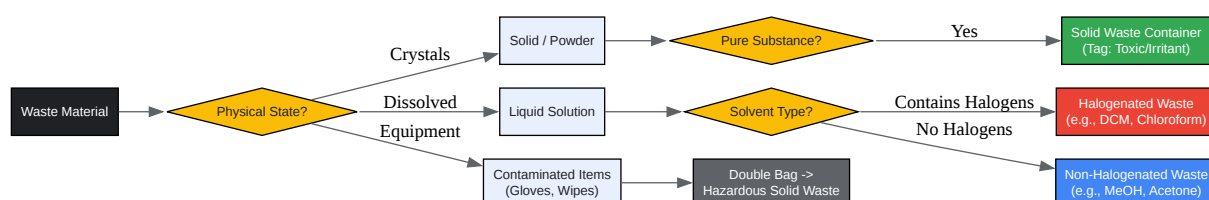


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Figure 1: Decision logic for responding to **Methyl 4-Hydroxy-2,3-dimethylbenzoate** spills.

## Waste Disposal Decision Tree

This logic flow ensures you select the correct waste stream for every scenario.



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Figure 2: Waste stream segregation logic to prevent regulatory violations.

## Regulatory Compliance & Codes

Regulation	Classification	Code/Note
US EPA (RCRA)	Characteristic Waste	Not P or U listed.[2][3] Classify as D001 (Ignitable) only if in flammable solvent.[3] Otherwise, manage as general toxic organic waste.[3]
EU CLP	Hazardous	Dispose according to EC 2008/98/EC.[3] Waste code 16 05 08* (discarded organic chemicals consisting of or containing hazardous substances).[3]
DOT (Transport)	Not Regulated	Pure solid is generally not regulated for ground transport unless bulk.[3] Solutions follow solvent regulations.[3]

## Final Verification Checklist

Labeling: Is the container clearly tagged with the full chemical name (no abbreviations)?

Sealing: Is the lid screw-tight and leak-proof?

Segregation: Is it separated from oxidizers and acids?

Documentation: Is the waste log updated with the volume/mass added?

## References

- National Center for Biotechnology Information (PubChem).Compound Summary for CID 12351986, Methyl 4-hydroxy-2-methylbenzoate (Analog).[2][3] Retrieved from [[Link](#)][2][3]
- Princeton University EHS.Phenol and Phenolic Waste Disposal Guidelines. Retrieved from [[Link](#)]

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## Sources

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